

In vivo efficacy comparison of Cefaclor and Amoxicillin/clavulanate

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Compound of Interest

Compound Name: Cefaclor

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In Vivo Efficacy Showdown: Cefaclor vs. Amoxicillin/clavulanate

A Comparative Guide for Researchers and Drug Development Professionals

In the landscape of beta-lactam antibiotics, **Cefaclor** and Amoxicillin/clavulanate remain mainstays in the treatment of a variety of bacterial infections. While both are valued for their efficacy, a detailed, data-driven comparison of their in vivo performance is crucial for informed decisions in research and clinical development. This guide provides an objective comparison, supported by experimental data, to elucidate the nuances of their in vivo efficacy.

Quantitative Efficacy Comparison

The following tables summarize the clinical and bacteriological efficacy of **Cefaclor** and Amoxicillin/clavulanate in various in vivo human studies.

Table 1: Clinical Efficacy in Acute Otitis Media in Children

Treatment Group	Number of Patients	Clinical Success (Cure + Improvement)	Reference
Cefaclor	167	98%	[1]
Amoxicillin/clavulanate	185	85%	[1]

Table 2: Bacteriological Eradication in Acute Otitis Media in Children

Treatment Group	Number of Patients	Bacteriological Eradication Rate	Reference
Cefaclor	Not Specified	95%	[1]
Amoxicillin/clavulanate	Not Specified	78%	[1]

Table 3: Efficacy in Pediatric Pharyngotonsillitis

Treatment Group	Efficacy at Post-Therapy Visit	Relapse Rate on Follow-up	Recurrence Rate on Follow-up	Reference
Cefaclor	~98%	15.56%	6.66%	[2]
Amoxicillin/clavulanate	~98%	21.28%	10.64%	[2]

Table 4: Efficacy in Soft Tissue Infections in Children

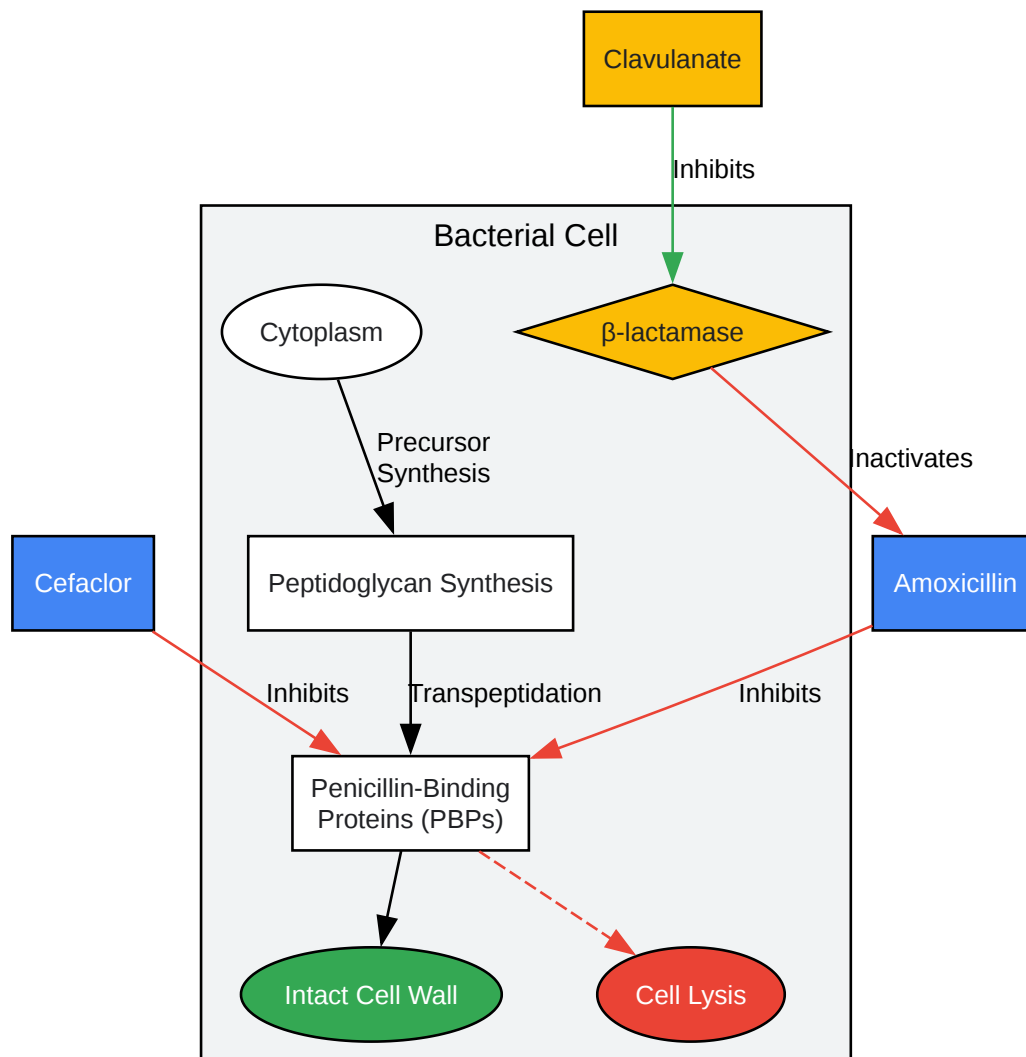
Treatment Group	Number of Patients	Clinical Cure Rate	Reference
Cefaclor	45	100%	[3]
Amoxicillin/clavulanate	46	97%	[3]

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

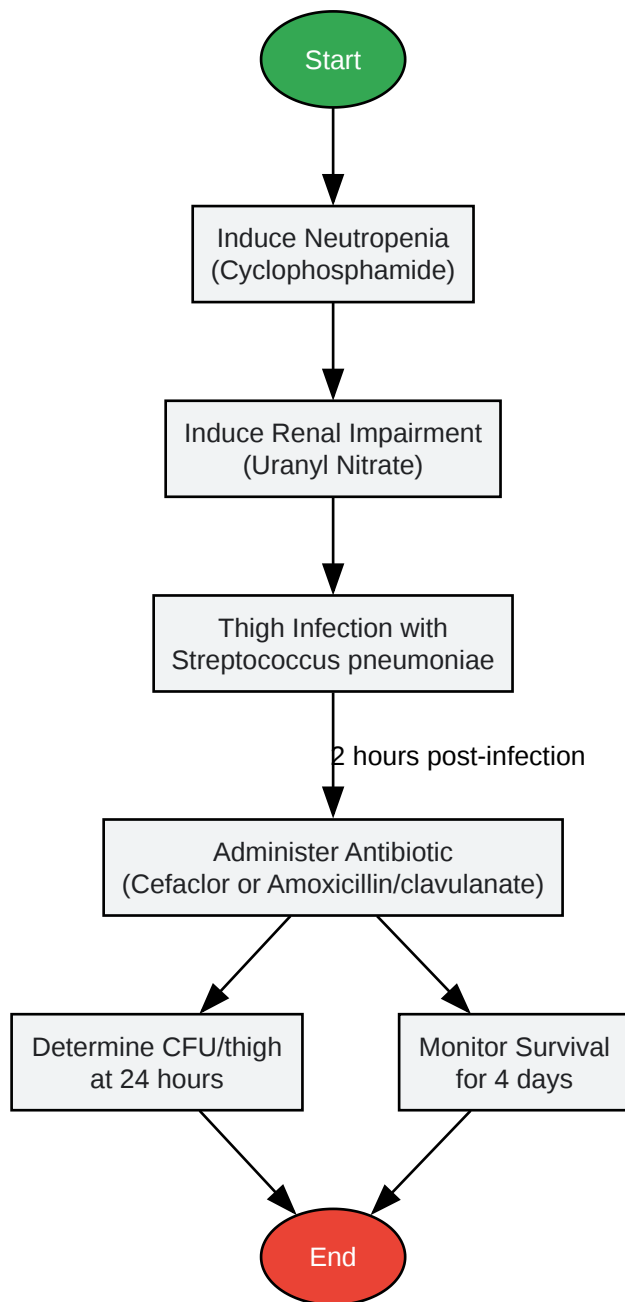
Both **Cefaclor**, a second-generation cephalosporin, and Amoxicillin, a penicillin-type antibiotic, exert their bactericidal effects by inhibiting the synthesis of the bacterial cell wall. This process is critical for bacterial survival, as the cell wall provides structural integrity and protection from osmotic stress. The key targets for these antibiotics are penicillin-binding proteins (PBPs), which are enzymes essential for the final steps of peptidoglycan synthesis.

Amoxicillin/clavulanate is a combination product. Clavulanic acid is a beta-lactamase inhibitor, which has little to no antibacterial activity on its own. Its primary role is to inactivate beta-lactamase enzymes produced by some bacteria, which would otherwise degrade amoxicillin, rendering it ineffective.

Mechanism of Action of Cefaclor and Amoxicillin/clavulanate



Experimental Workflow: Murine Thigh Infection Model

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References

- 1. selleckchem.com [selleckchem.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. The Membrane Steps of Bacterial Cell Wall Synthesis as Antibiotic Targets - PMC [pmc.ncbi.nlm.nih.gov]
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